

Application Notes and Protocols: Eriodictyol Chalcone as a Tool Compound in Metabolic Research

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Compound of Interest

Compound Name: *Eriodictyol chalcone*

Cat. No.: *B600637*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eriodictyol chalcone, a naturally occurring open-chain flavonoid found in plants like tomatoes, is gaining significant attention as a versatile tool compound in metabolic research.^{[1][2]} As a precursor in the flavonoid biosynthetic pathway, it possesses a unique α,β -unsaturated ketone moiety that contributes to its diverse biological activities.^{[1][2][3]} These activities, including antioxidant, anti-inflammatory, and anticancer effects, are primarily linked to its ability to modulate key signaling pathways involved in cellular metabolism.^{[4][5][6]} This document provides detailed application notes and experimental protocols for utilizing **eriodictyol chalcone** as a tool compound to investigate metabolic pathways and their dysregulation in various disease models.

Physicochemical Properties and Handling

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂ O ₅	N/A
Molecular Weight	272.25 g/mol	N/A
Appearance	Yellow solid	N/A
Solubility	Soluble in DMSO, ethanol, and methanol	MedchemExpress
Storage	Store at -20°C for long-term storage. Protect from light.	MedchemExpress

Stock Solution Preparation:

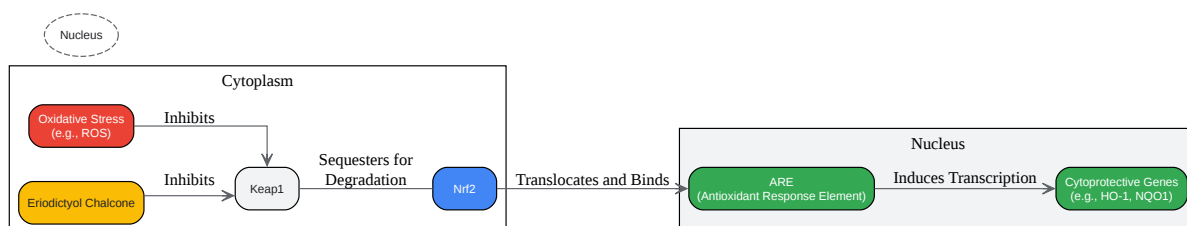
For in vitro experiments, a 10 mM stock solution of **eriodictyol chalcone** can be prepared by dissolving 2.72 mg of the compound in 1 mL of dimethyl sulfoxide (DMSO). The stock solution should be aliquoted and stored at -20°C to avoid repeated freeze-thaw cycles. For in vivo studies, the appropriate vehicle and concentration should be determined based on the specific animal model and administration route.

Key Metabolic Signaling Pathways Modulated by Eriodictyol Chalcone

Eriodictyol chalcone exerts its effects on cellular metabolism by modulating several key signaling pathways. Understanding these pathways is crucial for designing experiments and interpreting results.

Nrf2/ARE Pathway Activation

The Nuclear factor erythroid 2-related factor 2 (Nrf2)/Antioxidant Response Element (ARE) pathway is a primary cellular defense mechanism against oxidative stress.^[4] **Eriodictyol chalcone** can activate this pathway, leading to the expression of cytoprotective genes.

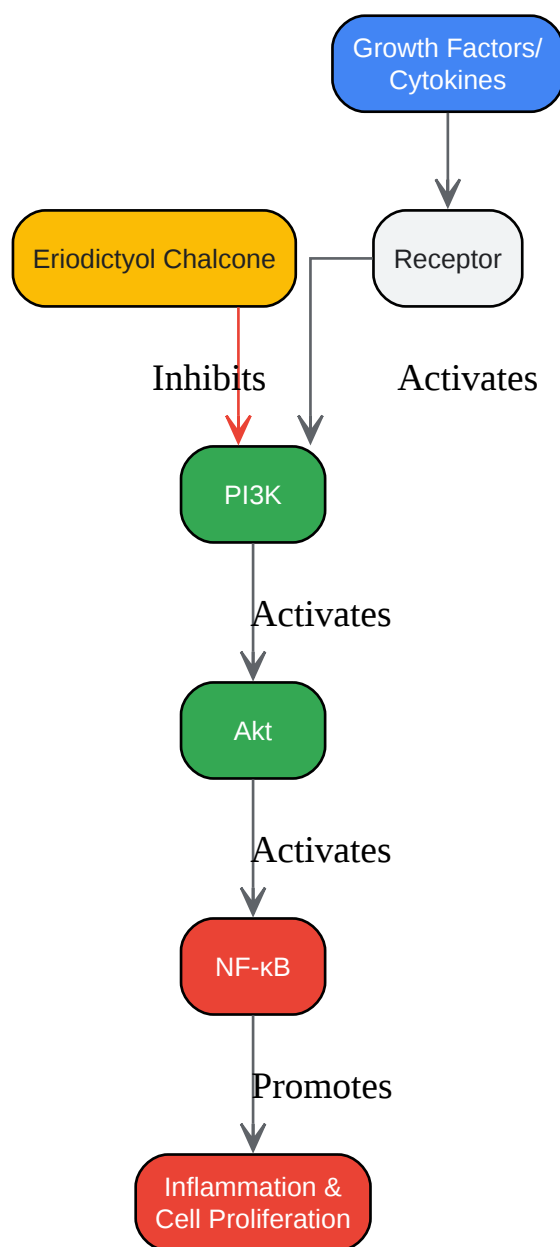


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Caption: Nrf2/ARE pathway activation by **eriodictyol chalcone**.

PI3K/Akt/NF-κB Pathway Inhibition

The Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt)/Nuclear factor kappa B (NF-κB) pathway is a critical regulator of cell survival, proliferation, and inflammation.[4] Aberrant activation of this pathway is implicated in various metabolic disorders. **Eriodictyol chalcone** has been shown to inhibit this pathway.[4]



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Caption: Inhibition of the PI3K/Akt/NF-κB pathway by **eriodictyol chalcone**.

Applications in Metabolic Research

Studying Oxidative Stress and Antioxidant Defense

Application: Investigate the role of the Nrf2 pathway in protecting cells from metabolic stress-induced oxidative damage.

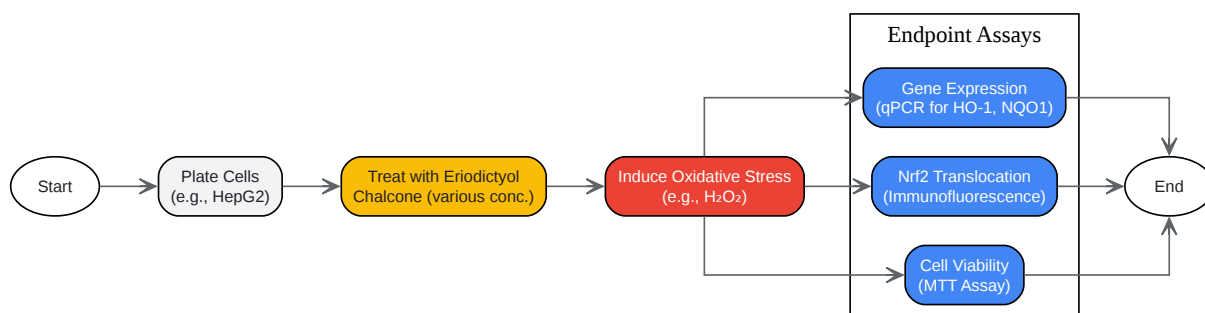
Experimental Model: Use cultured cells (e.g., HepG2 hepatocytes, 3T3-L1 adipocytes) or animal models of metabolic disease (e.g., high-fat diet-fed mice).

Protocol: In Vitro Nrf2 Activation Assay

- Cell Culture: Plate HepG2 cells in a 96-well plate and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of **eriodictyol chalcone** (e.g., 1, 5, 10, 25, 50 μ M) for 24 hours. Include a vehicle control (DMSO) and a positive control (e.g., sulforaphane).
- Induce Oxidative Stress: After pre-treatment, expose the cells to an oxidative stressor like hydrogen peroxide (H_2O_2) or tert-butyl hydroperoxide (t-BHP) for a specified time (e.g., 4 hours).
- Cell Viability Assay: Measure cell viability using an MTT or MTS assay to determine the protective effect of **eriodictyol chalcone**.
- Nrf2 Translocation Analysis (Immunofluorescence):
 - Culture cells on coverslips and treat as described above.
 - Fix the cells with 4% paraformaldehyde.
 - Permeabilize the cells with 0.1% Triton X-100.
 - Block with 1% BSA in PBS.
 - Incubate with a primary antibody against Nrf2 overnight at 4°C.
 - Wash and incubate with a fluorescently labeled secondary antibody.
 - Counterstain the nuclei with DAPI.
 - Visualize the subcellular localization of Nrf2 using a fluorescence microscope. Nuclear translocation indicates activation.
- Gene Expression Analysis (qPCR):

- Treat cells with **eriodictyol chalcone** as described.
- Isolate total RNA using a suitable kit.
- Synthesize cDNA using reverse transcriptase.
- Perform quantitative PCR using primers for Nrf2 target genes (e.g., HMOX1, NQO1) and a housekeeping gene (e.g., GAPDH).
- Analyze the relative gene expression using the $\Delta\Delta C_t$ method.

Workflow Diagram:



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Caption: Experimental workflow for assessing Nrf2 activation.

Investigating Inflammation in Metabolic Diseases

Application: Use **eriodictyol chalcone** as a tool to probe the role of the NF- κ B pathway in inflammation associated with obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).

Experimental Model: Lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, co-cultures of adipocytes and macrophages, or animal models of diet-induced obesity.

Protocol: In Vitro Anti-inflammatory Assay

- Cell Culture: Plate RAW 264.7 macrophages in a 24-well plate.
- Pre-treatment: Pre-treat the cells with **eriodictyol chalcone** (e.g., 1, 5, 10, 25 μ M) for 1 hour.
- Inflammatory Stimulus: Stimulate the cells with LPS (e.g., 100 ng/mL) for 24 hours.
- Nitric Oxide (NO) Measurement: Measure the accumulation of nitrite, a stable product of NO, in the culture medium using the Griess reagent.
- Cytokine Measurement (ELISA): Measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-1 β) in the culture supernatant using commercially available ELISA kits.
- Western Blot Analysis:
 - Lyse the cells and collect protein extracts.
 - Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
 - Probe the membrane with primary antibodies against phosphorylated and total forms of I κ B α , p65 (NF- κ B), and a loading control (e.g., β -actin).
 - Incubate with HRP-conjugated secondary antibodies.
 - Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system. A decrease in phosphorylated I κ B α and p65 indicates inhibition of the NF- κ B pathway.

Quantitative Data Summary

Compound	Assay	Cell Line/Model	IC ₅₀ / Effective Concentration	Reference
Butein (a chalcone)	α -glucosidase inhibition	In vitro	-	[7]
Butein (a chalcone)	α -amylase inhibition	In vitro	Moderate inhibition	[7]
Chalcone derivatives	α -glucosidase inhibition	In vitro	IC ₅₀ = 0.4 μ M (most active)	[7]
Lavandulylated chalcone	β -glucosidase inhibition	In vitro	IC ₅₀ = 57 μ M	[7]
Xanthohumol (a chalcone)	α -glucosidase inhibition	In vitro	IC ₅₀ = 8.8 μ M	[7]
Butein (a chalcone)	Triglyceride reduction	C. elegans	70 μ M (27% reduction)	[6]

Note: Specific quantitative data for **eriodictyol chalcone** in metabolic assays is still emerging in the literature. The data presented here for other chalcones can serve as a reference for designing initial dose-response experiments.

Conclusion

Eriodictyol chalcone is a valuable tool compound for researchers investigating the intricate network of signaling pathways that govern metabolic homeostasis. Its ability to modulate the Nrf2 and NF- κ B pathways, among others, makes it particularly useful for studying the interplay between oxidative stress, inflammation, and metabolic dysfunction. The protocols and data provided in these application notes offer a starting point for utilizing **eriodictyol chalcone** to elucidate the molecular mechanisms underlying metabolic diseases and to explore potential therapeutic strategies. As research in this area progresses, a more comprehensive understanding of the specific effects and quantitative parameters of **eriodictyol chalcone** will undoubtedly emerge.

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References

- 1. Chalcone Scaffolds, Bioprecursors of Flavonoids: Chemistry, Bioactivities, and Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Chalcones: Synthetic Chemistry Follows Where Nature Leads - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Pharmacological Activity of Eriodictyol: The Major Natural Polyphenolic Flavanone - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Medicinally Privileged Natural Chalcones: Abundance, Mechanisms of Action, and Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Pharmacological Properties of Chalcones: A Review of Preclinical Including Molecular Mechanisms and Clinical Evidence - PMC [pmc.ncbi.nlm.nih.gov]
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